

# natural occurrence of 2-((4-Aminopentyl)(ethyl)amino)ethanol

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## Compound of Interest

Compound Name: 2-((4-Aminopentyl)(ethyl)amino)ethanol

Cat. No.: B151410

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## Technical Guide: 2-((4-Aminopentyl)(ethyl)amino)ethanol

Disclaimer: The compound **2-((4-Aminopentyl)(ethyl)amino)ethanol** is a synthetic molecule and is not known to occur naturally.<sup>[1]</sup> This technical guide provides an overview of its chemical properties, synthesis, and applications based on available scientific and technical information.

## Chemical Identity and Properties

**2-((4-Aminopentyl)(ethyl)amino)ethanol**, with the CAS number 69559-11-1, is an organic compound classified as a substituted amino alcohol.<sup>[1]</sup> It is primarily recognized for its role as a key intermediate in the synthesis of various pharmaceutical compounds.<sup>[1][2][3][4]</sup>

Table 1: Physicochemical Properties of **2-((4-Aminopentyl)(ethyl)amino)ethanol**

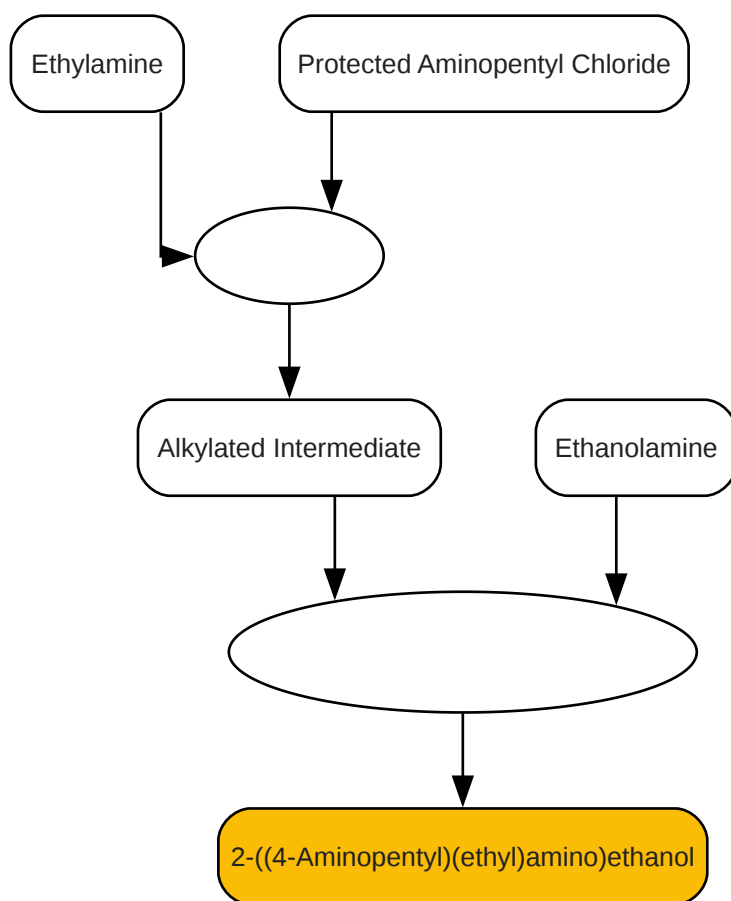
Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>22</sub> N <sub>2</sub> O	[1][2][5]
Molecular Weight	174.28 g/mol	[2][5]
Appearance	Colorless to pale yellow viscous liquid	[1][2]
Odor	Faint amine-like	[1]
Boiling Point	93 °C at 0.6 Torr	[2]
Density	0.935 g/cm <sup>3</sup>	[2]
Refractive Index	1.470 - 1.474	[2]
Solubility	Soluble in polar solvents like water and ethanol	[1]
pKa (Predicted)	14.76 ± 0.10	[1][2]

## Synthesis and Manufacturing

This compound is produced exclusively through industrial chemical synthesis and was first developed in the late 20th century during research into substituted polyamine derivatives.[1]

A common synthetic route involves a multi-step process:[1]

- **Alkylation:** The synthesis typically begins with the alkylation of ethylamine or a similar primary amine. This is achieved using a protected aminopentyl chloride.
- **Nucleophilic Substitution:** The resulting intermediate then undergoes nucleophilic substitution with ethanolamine under basic conditions to yield **2-((4-Aminopentyl)(ethyl)amino)ethanol**.
- **Industrial Conditions:** On an industrial scale, this synthesis is performed under controlled temperature and pressure, often utilizing phase-transfer catalysis to improve reaction efficiency.[1]



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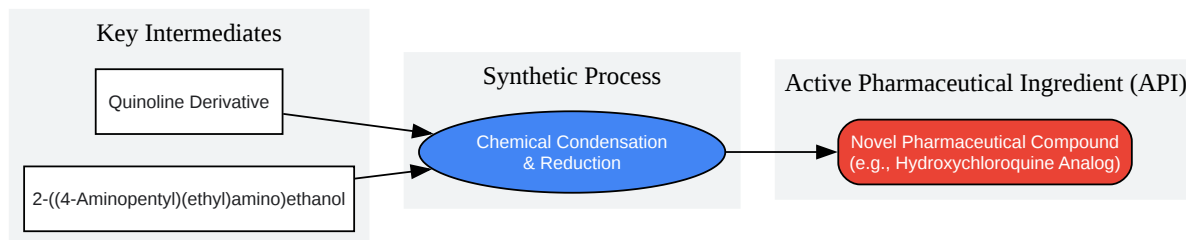
Caption: General synthetic workflow for **2-((4-Aminopentyl)(ethyl)amino)ethanol**.

## Applications in Drug Development

The primary application of **2-((4-Aminopentyl)(ethyl)amino)ethanol** is as a crucial building block in the pharmaceutical industry.<sup>[1][3]</sup>

It is a well-documented intermediate in the synthesis of Hydroxychloroquine, an established antimalarial and antirheumatic drug.<sup>[4]</sup> The compound is also referred to as "Hydroxychloroquine Side Chain" or "Hydroxynovaldiamine" in this context.<sup>[2][4]</sup>

Researchers have utilized this compound to synthesize novel derivatives with potential biological activities. For example, it has been condensed with quinoline-based aldehydes to create new molecules that are being investigated for antimicrobial and antihypertensive properties.<sup>[6]</sup>



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Caption: Role as a building block in pharmaceutical synthesis.

## Other Industrial Uses

Beyond pharmaceuticals, **2-((4-Aminopentyl)(ethyl)amino)ethanol** is also employed in the chemical manufacturing sector. It is used in the formulation of certain surfactants and corrosion inhibitors.<sup>[1]</sup>

## Safety and Toxicology

Toxicological data for this specific compound is limited. However, based on its structural similarity to other aliphatic polyamines, it is presumed to have moderate toxicity if ingested or inhaled.<sup>[1]</sup> Prolonged skin contact may cause irritation or sensitization.<sup>[1]</sup> The Globally Harmonized System (GHS) classifications include warnings for being harmful if swallowed or inhaled and for causing severe skin burns and eye damage.<sup>[5]</sup>

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